

Application Notes and Protocols for Measuring DS-1558 Efficacy

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Compound of Interest

Compound Name: DS-1558

Cat. No.: B15570429

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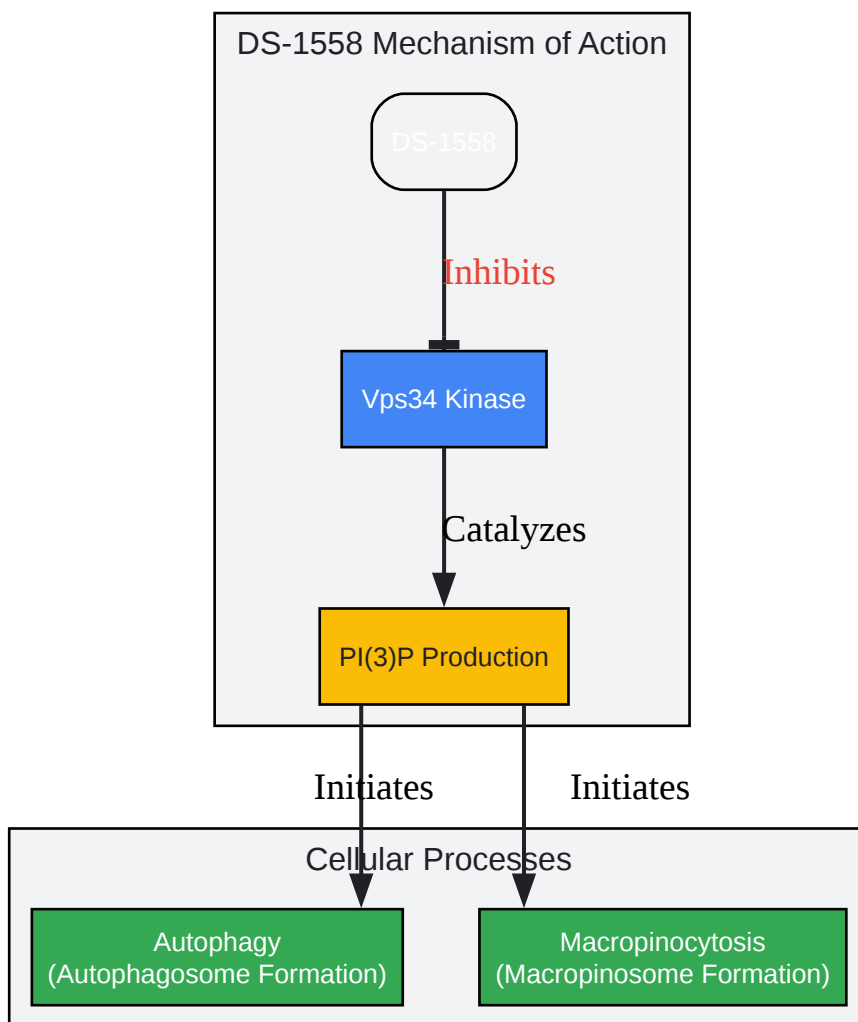
Introduction

DS-1558 is a potent and highly selective inhibitor of the class III phosphoinositide 3-kinase (PI3K), Vacuolar Protein Sorting 34 (Vps34). Vps34 is a crucial enzyme that catalyzes the formation of phosphatidylinositol 3-phosphate (PI(3)P), a lipid second messenger essential for the initiation of two key cellular processes: autophagy and macropinocytosis.[1][2] Autophagy is a catabolic "self-eating" process where cells degrade and recycle their own components to maintain homeostasis, a process often exploited by cancer cells for survival under stress.[3] Macropinocytosis is a form of fluid-phase endocytosis that allows cells to engulf large amounts of extracellular fluid and macromolecules, serving as an alternative nutrient acquisition pathway for cancer cells.[3][4] By inhibiting Vps34, **DS-1558** offers a dual mechanism of action, blocking both a major intracellular recycling pathway and a key nutrient uptake pathway, making it a promising therapeutic candidate for diseases like cancer.[3][5]

These application notes provide detailed protocols for robust, cell-based assays to quantify the efficacy of **DS-1558** by measuring its impact on autophagy and macropinocytosis.

Mechanism of Action of **DS-1558**

DS-1558 acts as an ATP-competitive inhibitor of Vps34.[2] The inhibition of Vps34 kinase activity prevents the production of PI(3)P on endosomal and phagophore membranes. This blockage disrupts the recruitment and activation of downstream effector proteins required for the formation of autophagosomes and macropinosomes, thereby inhibiting both pathways.



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DS-1558 inhibits Vps34, blocking key cellular pathways.

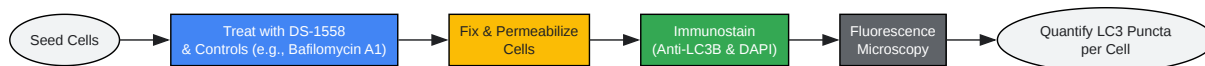
Application Note 1: Measuring Inhibition of Autophagy

The efficacy of **DS-1558** as an autophagy inhibitor can be quantified by monitoring two key indicators: the accumulation of autophagosomes and the buildup of autophagy-specific

substrate proteins like p62/SQSTM1.

1.1. Autophagic Flux Assay by LC3 Immunofluorescence

Principle: Microtubule-associated protein 1A/1B-light chain 3 (LC3) is a reliable marker for autophagosomes. During autophagy, the cytosolic form (LC3-I) is converted to the lipidated, autophagosome-associated form (LC3-II), which appears as distinct puncta under a fluorescence microscope. Vps34 inhibitors block the formation of autophagosomes, but late-stage autophagy inhibitors (which block autophagosome-lysosome fusion) cause an accumulation of LC3-II. To accurately measure the inhibitory effect of **DS-1558** on autophagic flux (the entire process), cells are often co-treated with a lysosomal inhibitor like Bafilomycin A1. [6][7] A potent Vps34 inhibitor should prevent the accumulation of LC3 puncta, even in the presence of Bafilomycin A1.



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Workflow for the LC3 immunofluorescence assay.

Experimental Protocol:

- Cell Seeding: Plate cells (e.g., HeLa or U2OS) onto glass coverslips in a 24-well plate at a density that will result in 50-70% confluency at the time of the experiment. Allow cells to adhere overnight.
- Compound Treatment:
 - Prepare serial dilutions of **DS-1558** in complete cell culture medium. A typical concentration range to test would be 10 nM to 10 μ M.
 - Include the following controls:
 - Vehicle Control (e.g., 0.1% DMSO).

- Positive Control for Inhibition: A known late-stage autophagy inhibitor like 100 nM Bafilomycin A1 for the final 2-4 hours of incubation.[8]
- Autophagy Induction Control: Earle's Balanced Salt Solution (EBSS) for starvation or 1 μ M Rapamycin for 2-4 hours.
- Aspirate the medium and add the compound-containing media to the respective wells. Incubate for the desired time (e.g., 6, 12, or 24 hours).
- Cell Fixation and Permeabilization:
 - Wash cells twice with ice-cold Phosphate Buffered Saline (PBS).
 - Fix the cells with 4% paraformaldehyde (PFA) in PBS for 15 minutes at room temperature. [6]
 - Wash cells three times with PBS.
 - Permeabilize with 0.1% Triton X-100 in PBS for 10 minutes.[6]
- Immunostaining:
 - Wash cells three times with PBS.
 - Block non-specific binding with a blocking buffer (e.g., 1% BSA in PBS) for 1 hour at room temperature.
 - Incubate with a primary antibody against LC3B (e.g., rabbit anti-LC3B) diluted in blocking buffer overnight at 4°C.
 - The next day, wash cells three times with PBS.
 - Incubate with a fluorescently-labeled secondary antibody (e.g., Alexa Fluor 488 goat anti-rabbit) and a nuclear counterstain (e.g., DAPI) for 1 hour at room temperature, protected from light.
 - Wash three times with PBS.

- Imaging and Analysis:
 - Mount the coverslips onto glass slides using an anti-fade mounting medium.
 - Acquire images using a fluorescence microscope.
 - Quantify the average number of LC3 puncta per cell using image analysis software (e.g., ImageJ/Fiji). Count at least 50 cells per condition.

1.2. p62/SQSTM1 Accumulation Assay by Western Blot

Principle: p62 (also known as Sequestosome-1 or SQSTM1) is an autophagy receptor that binds to ubiquitinated proteins and LC3, targeting them for degradation in the autolysosome. Inhibition of autophagy leads to the accumulation of p62.[\[2\]](#) This can be readily detected by Western blot.

Experimental Protocol:

- Cell Seeding and Treatment: Seed cells in a 6-well plate and treat with **DS-1558** and controls as described in section 1.1.
- Cell Lysis:
 - Wash cells with ice-cold PBS and scrape them into a lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
 - Incubate on ice for 30 minutes, then centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Protein Quantification: Determine the protein concentration of the supernatant using a standard method (e.g., BCA assay).
- Western Blot:
 - Denature equal amounts of protein (e.g., 20-30 µg) by boiling in Laemmli sample buffer.
 - Separate proteins by SDS-PAGE and transfer them to a PVDF membrane.

- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Incubate the membrane with primary antibodies against p62 and LC3B overnight at 4°C. Also, probe for a loading control (e.g., β -actin or GAPDH).
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Quantify band intensities using densitometry software.

Data Presentation: Expected Efficacy of **DS-1558** on Autophagy

Treatment Condition	Avg. LC3 Puncta per Cell	Relative p62 Protein Level (Normalized to Actin)	Interpretation
Vehicle (DMSO)	2 $\pm$ 1	1.0	Basal Autophagy
Bafilomycin A1 (100 nM)	25 $\pm$ 5	3.5	Autophagic flux is active
DS-1558 (1 μ M)	3 $\pm$ 1	2.8	Autophagy Inhibition
DS-1558 + Bafilomycin A1	4 $\pm$ 2	3.8	Autophagy Inhibition (no further accumulation)

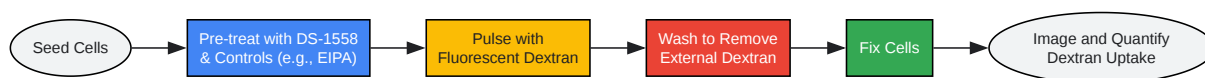
Data are representative. Actual results may vary based on cell line and experimental conditions.

Application Note 2: Measuring Inhibition of Macropinocytosis

The effect of **DS-1558** on macropinocytosis can be determined by measuring the uptake of a fluorescent, high-molecular-weight fluid-phase marker.

2.1. Fluorescent Dextran Uptake Assay

Principle: Macropinocytosis is characterized by the non-specific engulfment of large volumes of extracellular fluid into vesicles called macropinosomes. This process can be visualized and quantified by incubating cells with a fluorescently labeled, high-molecular-weight (e.g., 70 kDa) dextran, which is taken up primarily through macropinocytosis in many cancer cell types.[4][9] Inhibition of Vps34 by **DS-1558** is expected to reduce the formation of macropinosomes and thus decrease the uptake of fluorescent dextran.



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Workflow for the macropinocytosis inhibition assay.

Experimental Protocol:

- Cell Seeding: Plate cells (e.g., pancreatic or glioblastoma cell lines known for high macropinocytosis, like MIA PaCa-2 or U251) onto glass coverslips in a 24-well plate.
- Serum Starvation (Optional but Recommended): To reduce basal levels of growth factor-induced macropinocytosis, you may serum-starve the cells for 2-4 hours prior to the experiment.[9]
- Compound Treatment:
 - Pre-treat cells with various concentrations of **DS-1558** or controls for 1-2 hours.
 - Include a Vehicle Control (DMSO).
 - Include a Positive Control for inhibition, such as 50 μ M 5-(N-Ethyl-N-isopropyl)amiloride (EIPA), a known inhibitor of macropinocytosis.[9][10]

- Dextran Uptake:
 - Without removing the inhibitors, add fluorescently labeled dextran (e.g., TMR-Dextran, 70 kDa) to a final concentration of 0.5-1 mg/mL.[\[4\]](#)
 - Incubate at 37°C for 30 minutes.
- Wash and Fix:
 - Place the plate on ice and wash the cells three times with ice-cold PBS to stop endocytosis and remove surface-bound dextran.
 - Fix the cells with 4% PFA for 15 minutes at room temperature.
- Imaging and Quantification:
 - Wash cells three times with PBS and mount coverslips onto slides with a DAPI-containing mounting medium.
 - Acquire images with a fluorescence or confocal microscope.
 - Quantify the total integrated fluorescence intensity of dextran per cell using image analysis software. This can be defined as the "Macropinocytic Index".[\[9\]](#)[\[11\]](#)

Data Presentation: Expected Efficacy of **DS-1558** on Macropinocytosis

Treatment Condition	Macropinocytic Index (Arbitrary Fluorescence Units)	% Inhibition	Interpretation
Vehicle (DMSO)	15,200 ± 1,800	0%	Basal Macropinocytosis
EIPA (50 µM)	2,100 ± 500	86%	Strong Inhibition
DS-1558 (100 nM)	8,500 ± 1,100	44%	Moderate Inhibition
DS-1558 (1 µM)	3,300 ± 750	78%	Strong Inhibition

Data are representative. Actual results may vary based on cell line and experimental conditions.

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